

Solubility Profile of 1,3-Dibromo-2,2-dimethylpropane: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dibromo-2,2-dimethylpropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,3-Dibromo-2,2-dimethylpropane** in common organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information and provides a detailed, adaptable experimental protocol for its quantitative determination.

Core Concepts in Solubility

The solubility of a solid compound in a liquid solvent is governed by the principle of "like dissolves like." This principle suggests that substances with similar intermolecular forces are more likely to be soluble in one another. **1,3-Dibromo-2,2-dimethylpropane** is a halogenated alkane, a class of compounds that are generally considered to be of low to moderate polarity. Consequently, it is expected to exhibit greater solubility in organic solvents with similar polarities and limited solubility in highly polar solvents like water.

Qualitative Solubility Data

While precise quantitative data is not readily available, the existing literature consistently indicates the general solubility behavior of **1,3-Dibromo-2,2-dimethylpropane** and its close analog, 1,3-Dibromo-2,2-dimethoxypropane. This information is summarized in the table below.

Solvent	Chemical Formula	Polarity	Qualitative Solubility of 1,3-Dibromo-2,2-dimethylpropane & Analogs
Water	H ₂ O	High	Limited / Sparingly Soluble / Insoluble
Methanol	CH ₃ OH	High	Soluble / Moderate Solubility
Ethanol	C ₂ H ₅ OH	High	Soluble
Acetone	C ₃ H ₆ O	High	Readily Soluble
Dichloromethane	CH ₂ Cl ₂	Medium	Readily Soluble
Diethyl Ether	(C ₂ H ₅) ₂ O	Low	Soluble (Predicted)
Toluene	C ₇ H ₈	Low	Soluble (Predicted)
Hexane	C ₆ H ₁₄	Low	Soluble (Predicted)
Ethyl Acetate	C ₄ H ₈ O ₂	Medium	Soluble (Predicted)

Note: "Predicted" solubility is based on the "like dissolves like" principle and the known solubility of similar haloalkanes in these solvents.

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of a solid organic compound, such as **1,3-Dibromo-2,2-dimethylpropane**, in an organic solvent. This method is based on the principle of creating a saturated solution at a specific temperature and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

Materials and Equipment:

- **1,3-Dibromo-2,2-dimethylpropane** (solute)
- Selected organic solvent (e.g., ethanol, acetone, hexane)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature bath or incubator
- Vials or flasks with airtight seals
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum desiccator
- Calibrated pipettes and syringes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **1,3-Dibromo-2,2-dimethylpropane** to a known volume or mass of the chosen solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a constant temperature bath set to the desired experimental temperature (e.g., 25 °C).
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - Once equilibrium is established, turn off the stirrer and allow the undissolved solid to settle.

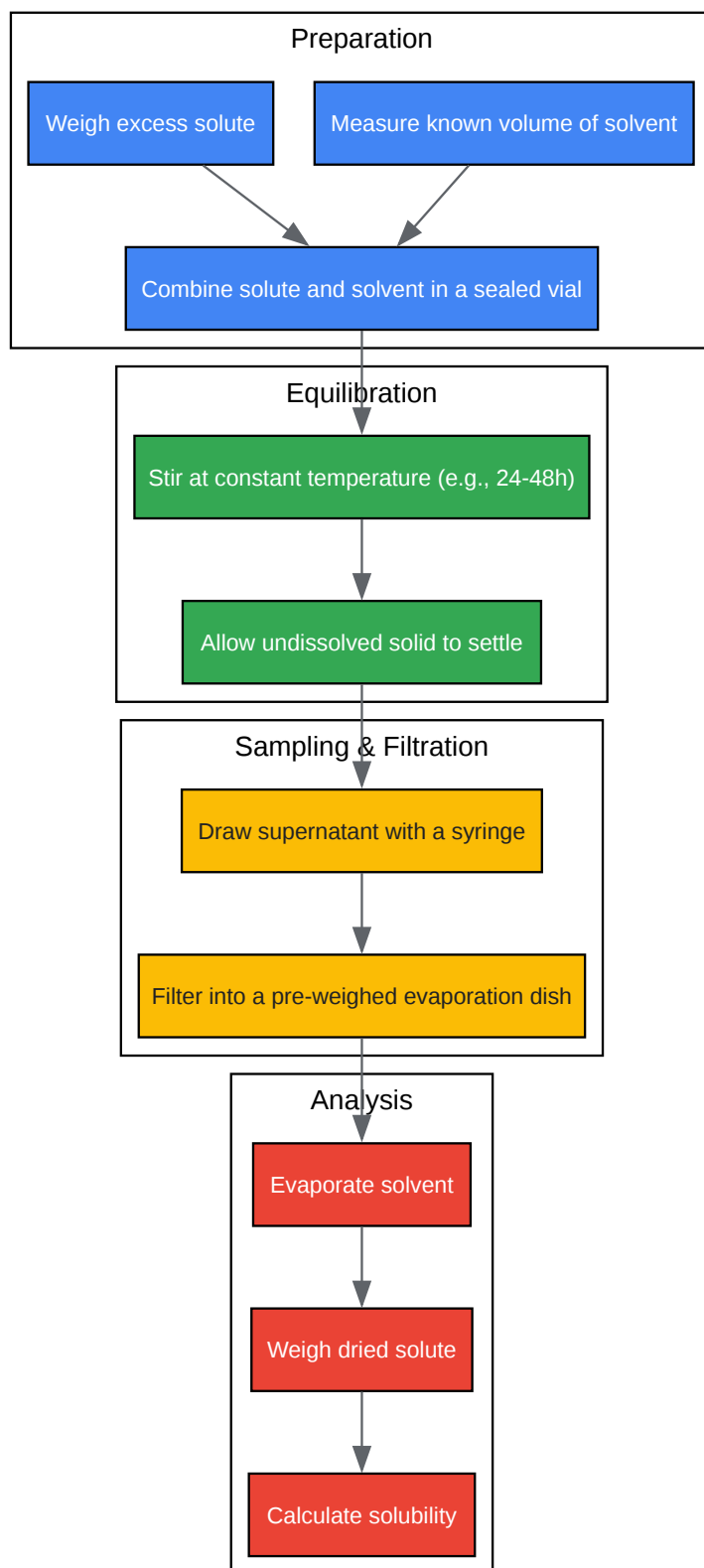
- Carefully draw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.
- Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed, labeled evaporation dish. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish containing the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Alternatively, use a vacuum desiccator for more sensitive compounds.
 - Once all the solvent has evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the evaporation dish containing the dried solute on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solute by subtracting the initial mass of the empty evaporation dish from the final mass.
 - Express the solubility in desired units, such as grams of solute per 100 mL of solvent (g/100 mL) or moles of solute per liter of solvent (mol/L).

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **1,3-Dibromo-2,2-dimethylpropane** and the chosen solvents for specific handling and disposal instructions.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a solid in a liquid solvent.

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